

4-Aminophenyl alpha-D-mannopyranoside safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Aminophenyl alpha-D-mannopyranoside

Cat. No.: B016205

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of 4-Aminophenyl α-D-mannopyranoside

Authored by: Gemini, Senior Application Scientist

Introduction

4-Aminophenyl α-D-mannopyranoside (p-APM) is a synthetic glycoside widely utilized in biomedical and pharmaceutical research. Its primary application involves the surface modification of liposomes and other nanoparticles to facilitate targeted drug delivery, leveraging the mannose receptor-mediated uptake by specific cells, such as macrophages.^{[1][2]} As a key reagent in the development of advanced therapeutic systems, a comprehensive understanding of its safe handling and storage is paramount for protecting researchers and ensuring experimental integrity.^[3]

This guide provides a detailed overview of the safety and handling protocols for 4-Aminophenyl α-D-mannopyranoside, grounded in authoritative safety data and field-proven laboratory practices. It is designed to equip researchers, scientists, and drug development professionals with the knowledge to manage this compound responsibly throughout its lifecycle in the laboratory.

Physicochemical and Hazard Profile

A foundational understanding of a compound's properties is the first step in a robust safety assessment. While comprehensive toxicological data for 4-Aminophenyl α -D-mannopyranoside is not extensively published, a precautionary approach based on its chemical structure and data from closely related compounds is warranted.

Physical and Chemical Properties

The key identifying and physical properties of this compound are summarized below. This data is essential for its correct identification, storage, and handling.

Property	Value	Source(s)
CAS Number	34213-86-0	[2] [4]
Molecular Formula	$C_{12}H_{17}NO_6$	[1] [4]
Molecular Weight	271.27 g/mol	[4]
Appearance	White to yellow cast crystalline powder	
Solubility	Soluble in water	
Storage Temperature	2-8°C is common; however, some suppliers recommend -20°C. Always follow supplier-specific recommendations.	[5] [6]

Hazard Identification and Precautionary Classification

Safety Data Sheets (SDS) for 4-Aminophenyl α -D-mannopyranoside lack a harmonized GHS classification. However, an SDS for a structurally similar compound, 4-Aminophenyl 3,6-di-O-(α -D-mannopyranosyl)- α -D-mannopyranoside, indicates potential hazards.[\[7\]](#) In the absence of specific data, a precautionary principle should be applied, treating the compound as potentially hazardous.

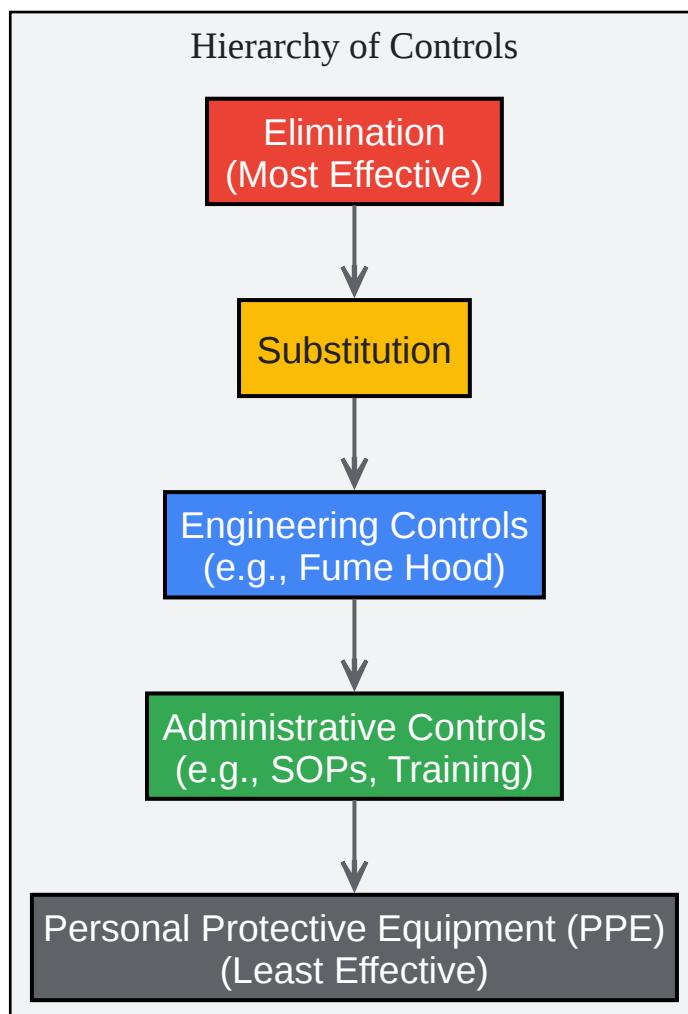
The following table outlines a recommended precautionary GHS classification.

Hazard Class	Category	Hazard Statement	Signal Word
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	Warning
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation	Warning

This classification is based on a closely related compound and should be used as a precautionary measure.[\[7\]](#)

The Hierarchy of Controls: A Systematic Approach to Exposure Mitigation

Effective safety management relies on a multi-layered approach to minimize exposure. The "Hierarchy of Controls" is a fundamental principle in industrial hygiene that prioritizes the most effective control measures. This framework should guide all laboratory procedures involving this compound.



[Click to download full resolution via product page](#)

Caption: The Hierarchy of Controls prioritizes safety measures.

For handling 4-Aminophenyl α -D-mannopyranoside, the most relevant controls are Engineering Controls, Administrative Controls, and Personal Protective Equipment (PPE).

Engineering Controls

Engineering controls are designed to remove the hazard at the source.

- Chemical Fume Hood: All procedures that may generate dust or aerosols, such as weighing the powder or preparing solutions, must be conducted in a certified chemical fume hood.^[8] This is the primary method for preventing respiratory exposure.

- Ventilation: Ensure the laboratory is well-ventilated to prevent the accumulation of any potential vapors or dusts.[8][9]

Administrative Controls

These are work policies and procedures that reduce exposure.

- Standard Operating Procedures (SOPs): Develop detailed SOPs for all tasks involving this compound.
- Designated Areas: Designate specific areas for handling and storing the compound to prevent cross-contamination.
- Hygiene Practices: Prohibit eating, drinking, or smoking in the laboratory.[8] Always wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[8]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used in conjunction with the controls above. The required PPE varies by the task being performed.

Activity	Required Personal Protective Equipment (PPE)	Rationale
Low-Hazard (Handling sealed containers)	<ul style="list-style-type: none">• Standard laboratory coat• Safety glasses with side shields• Single pair of nitrile gloves	Protects against incidental contact from a contaminated container surface.
Moderate-Hazard (Weighing, preparing solutions)	<ul style="list-style-type: none">• Permeation-resistant lab coat• Chemical splash goggles• Double-gloving (nitrile)	Provides enhanced protection against skin/eye contact from splashes and direct handling of the powder.
High-Hazard (Risk of aerosolization, spill cleanup)	<ul style="list-style-type: none">• Disposable, solid-front gown• Chemical splash goggles and face shield• Double-gloving (nitrile)• Respiratory protection (NIOSH-approved N95 or higher)	Offers maximum protection when the risk of inhalation and significant skin/eye exposure is highest. [10]

Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is critical to maintaining a safe laboratory environment.

Protocol for Weighing the Solid Compound

- Preparation: Don the appropriate PPE for a moderate-hazard activity (lab coat, goggles, double gloves).
- Location: Perform all weighing activities inside a certified chemical fume hood to contain any airborne particles.
- Procedure: Use anti-static weighing paper or a tared container. Handle the compound with a dedicated, clean spatula.
- Post-Weighing: Tightly re-seal the main container immediately after dispensing.

- **Cleanup:** Clean the spatula and the weighing area with a solvent-moistened wipe (e.g., 70% ethanol) to decontaminate surfaces. Dispose of the wipe as chemical waste.

Protocol for Preparing Stock Solutions

- **Preparation:** Don the appropriate PPE for a moderate-hazard activity.
- **Location:** Conduct all solution preparation within a certified chemical fume hood.
- **Procedure:** To avoid splashing and dust generation, add the solvent to the pre-weighed solid compound slowly.
- **Dissolution:** If sonication is required to dissolve the solid, ensure the vial is securely capped and placed within a secondary container to contain any potential leaks.
- **Labeling:** Clearly label the final solution with the compound name, concentration, solvent, preparation date, and your initials.

Storage Conditions

- **Container:** Keep the container tightly closed to prevent moisture absorption and contamination.[\[7\]](#)[\[11\]](#)
- **Location:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[9\]](#)[\[11\]](#)
- **Temperature:** Adhere to the supplier's recommended storage temperature, typically between 2-8°C. For long-term storage, some suppliers may recommend -20°C.[\[5\]](#)[\[6\]](#)
- **Security:** Store in a locked cabinet or area with restricted access.[\[7\]](#)

Emergency Procedures

Immediate and correct response to an exposure or spill is crucial.

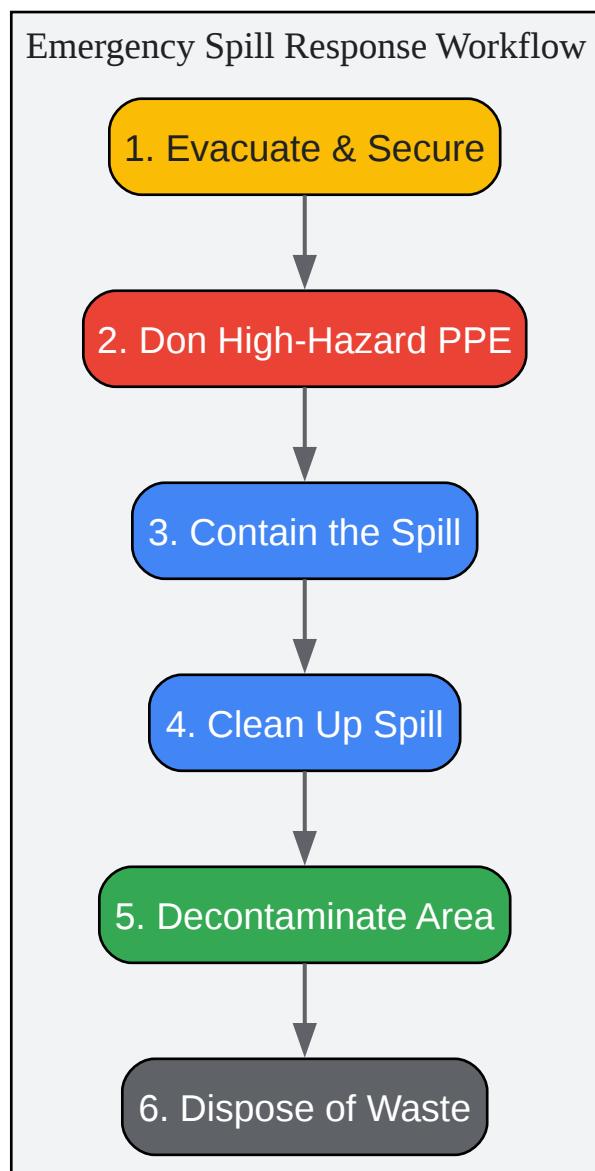
First Aid Measures

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.	[7][8]
Skin Contact	Remove contaminated clothing. Wash affected skin immediately with plenty of soap and water. If skin irritation occurs, seek medical advice.	[7][8]
Inhalation	Move the affected person to fresh air and keep them in a position comfortable for breathing. If you feel unwell or breathing becomes difficult, seek immediate medical attention.	[7][8]
Ingestion	Rinse mouth thoroughly with water. Do NOT induce vomiting. Call a POISON CENTER or doctor immediately.	[8]

Ensure that medical personnel are aware of the material involved and take precautions to protect themselves.[9]

Spill Response

The following workflow outlines the procedure for managing an accidental spill.



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for responding to a chemical spill.

Detailed Spill Clean-up Protocol:

- Evacuate and Secure: Immediately alert others in the area and evacuate non-essential personnel. Restrict access to the spill area.
- Don PPE: Wear high-hazard PPE, including double gloves, a disposable gown, chemical splash goggles, a face shield, and an N95 (or higher) respirator.^[8]

- **Contain:** For a solid spill, gently cover it with a damp paper towel to avoid raising dust. For a liquid spill, surround the area with absorbent material. Prevent the spill from entering drains. [8][12]
- **Clean Up:** Carefully sweep up the solid material or absorb the liquid. Use a method that does not generate dust (e.g., wet wiping or using a HEPA-filtered vacuum).[8]
- **Decontaminate:** Clean the spill area thoroughly with soap and water, followed by a 70% ethanol solution.
- **Dispose:** Collect all contaminated materials (including PPE) into a clearly labeled, sealed container for chemical waste disposal.[8]

Waste Disposal

Proper disposal is a critical final step in the chemical's lifecycle.

- **Classification:** All waste containing 4-Aminophenyl α -D-mannopyranoside, including contaminated lab supplies and PPE, must be treated as chemical waste.[8]
- **Collection:** Collect waste in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Disposal:** Dispose of the chemical waste through your institution's licensed environmental disposal service, following all local, state, and federal regulations.[7][8] Do not dispose of this compound down the drain.[8][12]

Conclusion

4-Aminophenyl α -D-mannopyranoside is an invaluable tool in modern drug development and biochemical research. While it presents potential hazards, these risks can be effectively managed through a disciplined application of the principles outlined in this guide. By integrating engineering controls, robust administrative procedures, and the correct use of personal protective equipment, researchers can handle this compound with a high degree of safety and confidence. Always consult the most recent Safety Data Sheet from your supplier and adhere to your institution's specific safety policies.

References

- CHEMM. (n.d.). Personal Protective Equipment (PPE).
- ASHP. (n.d.). Personal Protective Equipment.
- PubChem. (n.d.). p-aminophenyl alpha-D-mannopyranoside.
- Pharmaffiliates. (n.d.). 4-Aminophenyl α -D-Mannopyranoside.
- Coompo Research Chemicals. (n.d.). 4-Aminophenyl α -D-Mannopyranoside.
- Carl ROTH. (n.d.). Safety Data Sheet: Methyl α -D-mannopyranoside.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. scbt.com [scbt.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. p-aminophenyl alpha-D-mannopyranoside | C12H17NO6 | CID 122647 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. goldbio.com [goldbio.com]
- 6. 4-アミノフェニル β -D-ガラクトピラノシド $\geq 98\%$ (TLC), β -galactosidase substrate | Sigma-Aldrich [sigmaaldrich.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. fishersci.co.uk [fishersci.co.uk]
- 10. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 11. fishersci.com [fishersci.com]
- 12. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [4-Aminophenyl alpha-D-mannopyranoside safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b016205#4-aminophenyl-alpha-d-mannopyranoside-safety-and-handling>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com